

# Carzenide process optimization

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## Compound Focus: Carzenide

CAS No.: 138-41-0

Cat. No.: S002764

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## Carzenide Basic Data

Property	Value
Synonyms	4-Sulfamoylbenzoic acid [1]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> NO <sub>4</sub> S [1]
CAS No.	138-41-0 [1]
Molecular Weight	201.20 g/mol [1]
Biological Target	Carbonic Anhydrase II (CAII) [1]
Mechanism of Action	Competitive inhibitor [1]
Purity	99.45% [1]
Primary Research Areas	Epilepsy, Cervical Cancer [1]

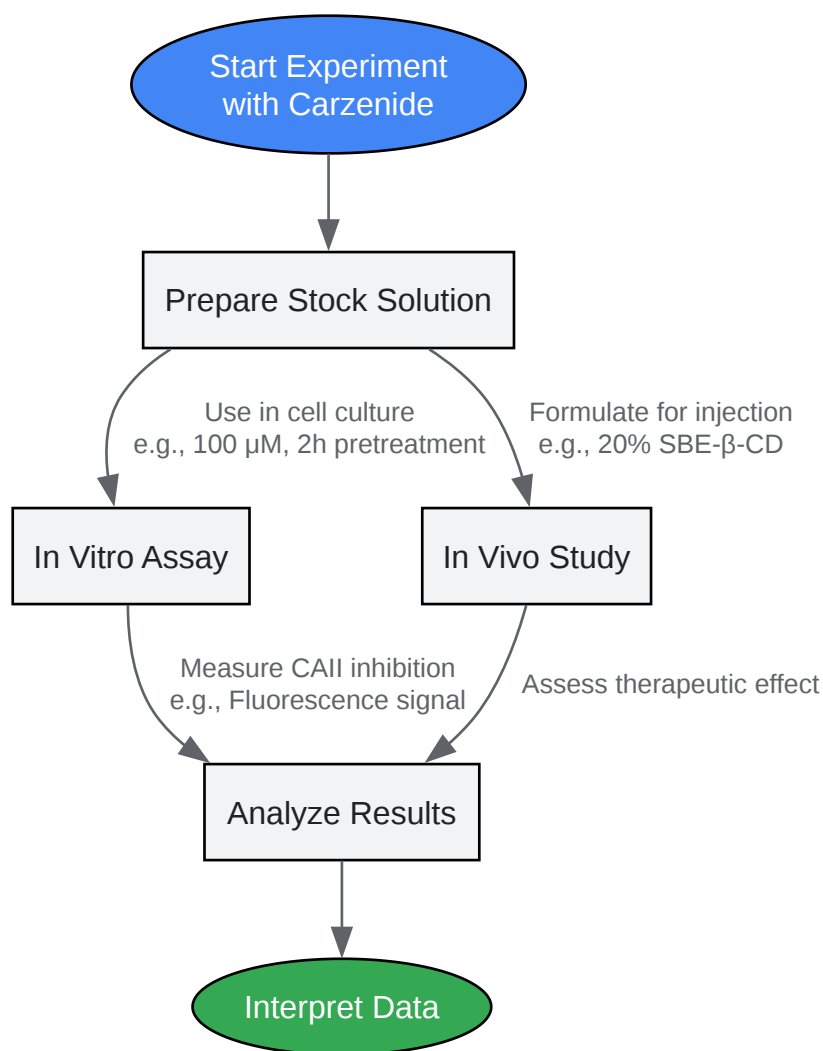
## Suggested Experimental Guidance

Since detailed protocols were not available, here are methodologies compiled from the supplier's data and general best practices.

- **In Vitro Cell Culture Assay:** The supplier mentions an experiment in HeLa cells (a cervical cancer cell line). **Carzenide** (100  $\mu$ M) was used with a 2-hour pretreatment to inhibit cellular CAII activity, which was detected using a fluorescent probe (FMRs-CA) [1]. You could design an assay to measure changes in intracellular pH or CA activity following this pretreatment protocol.
- **Stock Solution Preparation:** **Carzenide** is soluble in DMSO. A typical 10 mM stock can be prepared by dissolving 2.01 mg of **Carzenide** in 1 mL of DMSO. For a 50 mM stock, dissolve 10.05 mg in 1 mL of DMSO [1]. Always confirm the solubility of your specific batch.
- **In Vivo Administration:** For animal studies, the supplier suggests dissolving the DMSO stock solution further in a saline solution containing 20% SBE- $\beta$ -CD to improve solubility and tolerability for injection [1].

## Experimental Workflow Diagram

The following diagram outlines a general logical workflow for initiating experiments with **Carzenide**, based on the available information.



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Diagram 1: A general workflow for initiating experiments with **Carzenide**.

## Potential FAQs & Troubleshooting

Based on common laboratory challenges, here are potential FAQs that could be included in your support center.

- **Q1: What is the recommended storage condition for Carzenide?**
  - **A: Carzenide** should be stored as a powder at -20°C for long-term stability (2-3 years). Once dissolved in DMSO, store the stock solution at -80°C for up to 2 years or -20°C for 1 year, and avoid repeated freeze-thaw cycles [1].

- **Q2: The compound does not seem to be active in my assay. What could be wrong?**
  - **A:** First, verify the integrity of your stock solution after long-term storage. Ensure you are using the correct biological model, as **Carzenide** is a specific inhibitor of CAII [1]. Re-optimize the pretreatment time and concentration, starting with the referenced 100 µM for 2 hours [1].
- **Q3: What should I do if I observe unexpected toxicity in my cell culture?**
  - **A:** This could indicate solvent toxicity. Ensure that the final concentration of DMSO in your cell culture media does not exceed 0.1-0.5%. Run a control group with the same amount of DMSO to isolate the effect.

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## References

1. Carzenide (4-Sulfamoylbenzoic acid) | CAII Inhibitor [medchemexpress.com]

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